

The Chemical Architecture of 10-Deoxymethymycin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Deoxymethymycin

Cat. No.: B15562650

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Abstract

10-Deoxymethymycin, a macrolide antibiotic, represents a significant area of interest in the development of novel therapeutic agents. This technical guide provides an in-depth exploration of its chemical structure, drawing from key synthetic and analytical studies. We present a summary of its chemical identifiers, detailed experimental protocols for its synthesis and characterization, and a visualization of its mechanism of action. This document is intended to serve as a comprehensive resource for researchers engaged in the study and application of macrolide antibiotics.

Core Chemical Structure and Identifiers

10-Deoxymethymycin is a 12-membered macrolide antibiotic. Its core structure consists of a lactone ring to which a desosamine sugar moiety is attached. The aglycone, known as 10-deoxymethynolide, is a key precursor in its synthesis.

Identifier	Value	Source
IUPAC Name	(3R,4S,5S,7R,9E,11R,12R)-4-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyl-oxan-2-yl]oxy-12-ethyl-3,5,7,11-tetramethyl-1-oxacyclododec-9-ene-2,8-dione	PubChem
Molecular Formula	C25H43NO6	PubChem
SMILES	<chem>CC[C@@H]1--INVALID-LINK--O1)C)O[C@H]2--INVALID-LINK--C)N(C)C)O)C)C">C@@HC</chem>	PubChem
InChI Key	DZGHWPQKGWXOHD-NHLONWFASA-N	PubChem
CAS Number	36826-66-1	MedchemExpress

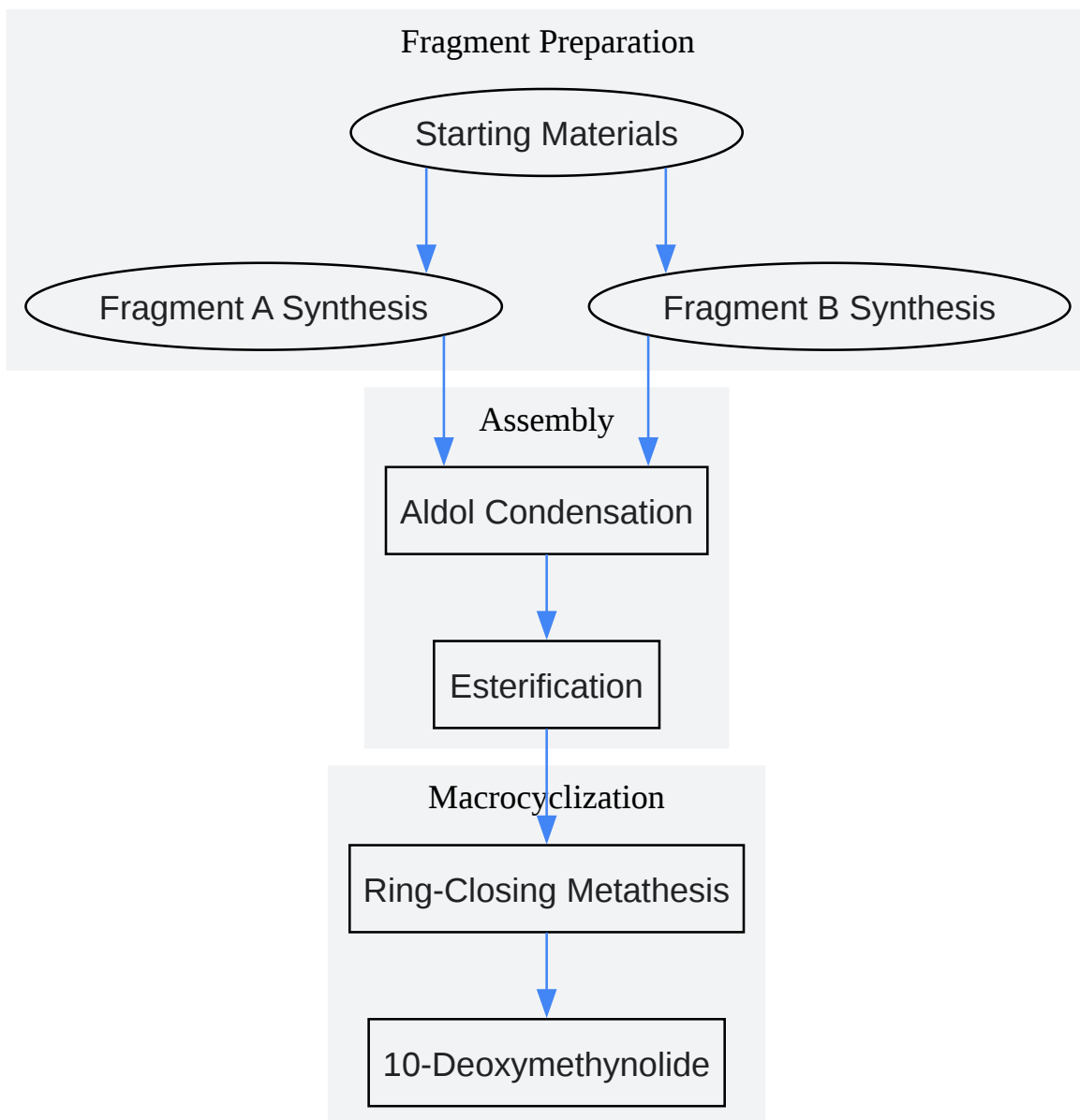
Experimental Protocols

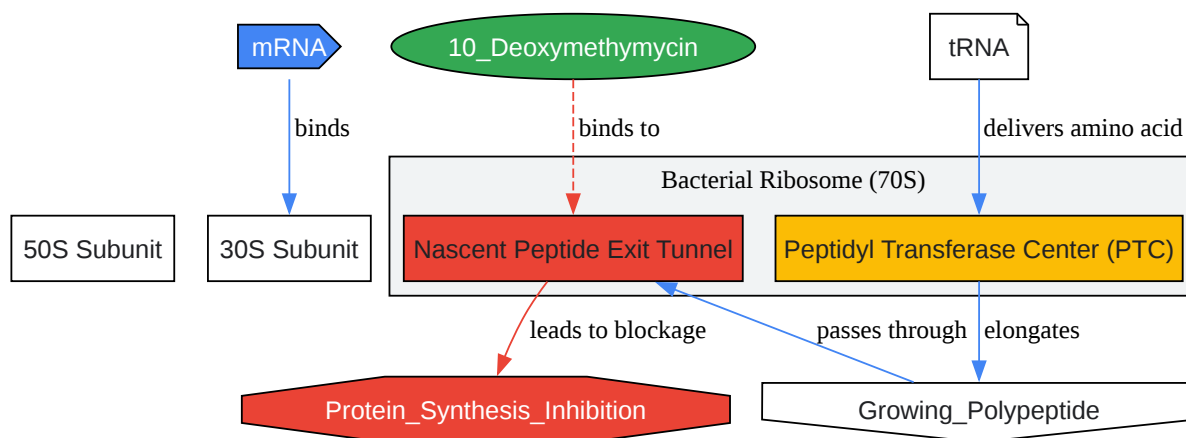
The structural elucidation and synthesis of **10-Deoxymethymycin** and its aglycone, 10-deoxymethynolide, have been described in detail in the scientific literature. The following protocols are based on the methodologies reported in the total synthesis by Xuan R, et al.

Synthesis of 10-Deoxymethynolide

The total synthesis of 10-deoxymethynolide is a multi-step process involving the assembly of key fragments followed by macrocyclization. A crucial step in this synthesis is the ring-closing metathesis (RCM) reaction.

General Workflow for the Synthesis of 10-Deoxymethynolide:





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com